

Application Notes: Analysis of Tetradecanophenone in Environmental Samples

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Compound of Interest

Compound Name: Tetradecanophenone

Cat. No.: B1347098

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Introduction

Tetradecanophenone, a long-chain alkyl phenyl ketone, is a compound that may be found in environmental matrices through various industrial and commercial applications. Its presence, persistence, and potential ecological impact necessitate robust and sensitive analytical methods for its detection and quantification in samples such as water, soil, and sediment. These application notes provide detailed protocols for the extraction, cleanup, and analysis of **Tetradecanophenone** using modern chromatographic techniques. The methods described are intended for researchers and scientists in environmental monitoring and drug development.

Analytical Strategy Overview

The analysis of **Tetradecanophenone** from environmental samples typically involves a multi-step process. This includes efficient extraction from the sample matrix, post-extraction cleanup to remove interfering substances, and finally, instrumental analysis for identification and quantification. Given its chemical properties—a semi-volatile organic compound with relatively low polarity—the chosen methods are Solid Phase Extraction (SPE) for aqueous samples and solvent extraction for solid matrices, followed by Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

Experimental Protocols

Protocol 1: Analysis of **Tetradecanophenone** in Water Samples

This protocol details the extraction and analysis of **Tetradecanophenone** from water samples, such as river water, wastewater effluent, and groundwater.

1. Sample Collection and Preservation:

- Collect water samples in amber glass bottles to prevent photodegradation.
- To inhibit microbial degradation, samples should be stored at 4°C and extracted within 48 hours of collection[1][2]. If longer storage is necessary, freezing at -18°C is recommended[1].

2. Extraction: Solid Phase Extraction (SPE):

- Materials: C18 SPE cartridges, vacuum manifold, collection vials, methanol, and deionized water.
- Procedure:
 - Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.
 - Sample Loading: Pass 500 mL of the water sample through the conditioned cartridge at a flow rate of approximately 5-10 mL/min.
 - Washing: After loading, wash the cartridge with 5 mL of deionized water to remove any polar impurities.
 - Drying: Dry the cartridge under vacuum for 15-20 minutes to remove residual water.
 - Elution: Elute the trapped **Tetradecanophenone** from the cartridge by passing 5-10 mL of a suitable organic solvent (e.g., ethyl acetate or dichloromethane) through the cartridge into a collection vial[3].
 - Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

3. Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS):

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- GC Conditions:
 - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm x 0.25 μm).
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min[4].
 - Injector Temperature: 280°C.
 - Oven Temperature Program:
 - Initial temperature: 80°C, hold for 1 minute.
 - Ramp: 15°C/min to 300°C.
 - Hold: 5 minutes at 300°C.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Monitor characteristic ions of **Tetradecanophenone**.

Protocol 2: Analysis of **Tetradecanophenone** in Soil and Sediment Samples

This protocol is designed for the extraction and analysis of **Tetradecanophenone** from solid environmental matrices.

1. Sample Preparation:

- Air-dry the soil or sediment samples at room temperature or in an oven at a low temperature (e.g., 40°C) to a constant weight[5].

- Grind the dried sample using a mortar and pestle and sieve it through a 2 mm mesh to ensure homogeneity[5][6].
2. Extraction: Accelerated Solvent Extraction (ASE) or Soxhlet Extraction:
- Accelerated Solvent Extraction (ASE):
 - Mix 10 g of the dried, sieved soil with a drying agent like diatomaceous earth and pack it into an ASE cell.
 - Extract the sample using a non-polar solvent or a mixture, such as hexane/acetone (1:1, v/v).
 - Set the extraction temperature to 100-125°C and the pressure to 1500 psi. Perform one to three static extraction cycles[7].
 - Soxhlet Extraction:
 - Place 10-20 g of the prepared soil sample into a Soxhlet thimble.
 - Extract with a suitable solvent (e.g., dichloromethane or hexane/acetone) for 8-12 hours.
 - Post-Extraction:
 - Concentrate the resulting extract to approximately 1 mL using a rotary evaporator.
3. Extract Cleanup:
- To remove interfering co-extracted substances like lipids and humic acids, a cleanup step is necessary.
 - Procedure (using a silica gel column):
 - Prepare a small glass column packed with activated silica gel.
 - Transfer the concentrated extract onto the top of the column.
 - Elute with a non-polar solvent (e.g., hexane) to remove aliphatic hydrocarbons.

- Elute **Tetradecanophenone** with a solvent of slightly higher polarity (e.g., a mixture of hexane and dichloromethane).
- Collect the fraction containing the analyte and concentrate it to a final volume of 1 mL under a gentle stream of nitrogen.

4. Instrumental Analysis (GC-MS):

- The GC-MS conditions for the analysis of soil and sediment extracts are the same as those described in Protocol 1.

Data Presentation

The following tables summarize typical quantitative data that can be obtained using the described protocols. These values are illustrative and may vary depending on the specific instrumentation and matrix.

Table 1: Method Performance for **Tetradecanophenone** in Water Samples

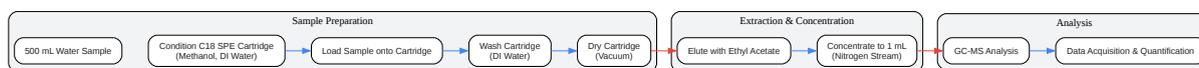
Parameter	Value
Limit of Detection (LOD)	0.5 - 2.0 ng/L
Limit of Quantification (LOQ)	1.5 - 6.0 ng/L
Recovery	85 - 105%
Relative Standard Deviation (RSD)	< 10%

Table 2: Method Performance for **Tetradecanophenone** in Soil/Sediment Samples

Parameter	Value
Limit of Detection (LOD)	0.1 - 1.0 µg/kg
Limit of Quantification (LOQ)	0.3 - 3.0 µg/kg
Recovery	80 - 110%
Relative Standard Deviation (RSD)	< 15%

Visualizations

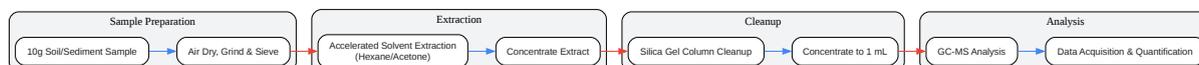
Workflow for Water Sample Analysis



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Caption: Workflow for the analysis of **Tetradecanophenone** in water samples.

Workflow for Soil/Sediment Sample Analysis



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Caption: Workflow for the analysis of **Tetradecanophenone** in soil/sediment samples.

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References

- 1. Environmental Sample Stability for Pharmaceutical Compound Analysis: Handling and Preservation Recommendations - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. env.go.jp [env.go.jp]
- 4. agilent.com [agilent.com]
- 5. agilent.com [agilent.com]
- 6. openknowledge.fao.org [openknowledge.fao.org]
- 7. Determination of chlorophenols in soils using accelerated solvent extraction combined with solid-phase microextraction - PubMed [pubmed.ncbi.nlm.nih.gov]
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